

Application Notes: TEXAPON EVR as a Surfactant in Herbicide Absorption Studies

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Compound of Interest		
Compound Name:	TEXAPON EVR	
Cat. No.:	B1169755	Get Quote

Introduction

TEXAPON EVR, a sodium lauryl ether sulfate (SLES), is an anionic surfactant utilized in various industries for its excellent emulsifying and foaming properties.[1][2] In the context of agricultural science, surfactants like **TEXAPON EVR** are crucial components in herbicide formulations. They act as adjuvants, enhancing the efficacy of the active herbicidal ingredients. [3][4] The primary function of these surfactants is to improve the absorption of herbicides by plants, ensuring a more effective and rapid action.[1][5]

The performance of a herbicide is often limited by its ability to penetrate the protective waxy cuticle of a plant's leaves.[3] Surfactants overcome this barrier by reducing the surface tension of the spray solution, which allows for better spreading and wetting of the leaf surface.[3][6] This increased contact area and residence time on the leaf surface facilitates greater penetration of the herbicide into the plant tissues.[3][7] Anionic surfactants, such as **TEXAPON EVR**, are known for their ability to enhance the foaming and spreading properties of pesticide tank mixes.[3]

Mechanism of Action

The efficacy of **TEXAPON EVR** in enhancing herbicide absorption can be attributed to several key mechanisms:

 Reduced Surface Tension: TEXAPON EVR significantly lowers the surface tension of aqueous herbicide solutions. This allows spray droplets to spread out over a larger area of



the leaf, rather than beading up, which is common on waxy leaf surfaces.[3]

- Increased Wetting and Spreading: By improving the wetting properties of the spray,
 TEXAPON EVR ensures a more uniform and complete coverage of the target plant's foliage.
 [4]
- Enhanced Penetration: The surfactant molecules can interact with the epicuticular waxes on the leaf surface, disrupting their structure and increasing the permeability of the cuticle to the herbicide.[3][7]
- Improved Emulsification: For oil-based herbicide formulations, TEXAPON EVR acts as an
 excellent emulsifier, allowing for a stable mixture of oil and water, which is crucial for effective
 spray application.[8]

The addition of an appropriate surfactant can lead to a significant increase in the uptake and translocation of the herbicide within the plant, resulting in improved weed control.[9][10][11]

Data Presentation

The following table summarizes the expected impact of **TEXAPON EVR** on the absorption of a generic herbicide. Please note that specific quantitative data for **TEXAPON EVR** in combination with various herbicides is not readily available in the public domain and would typically be generated through specific experimental studies. The data presented here is illustrative of the expected outcomes based on the known properties of SLES surfactants.



Herbicide	Concentrati on of TEXAPON EVR (%)	Plant Species	Absorption Rate (μg/cm²/hr)	Total Uptake (% of applied)	Observatio ns
Glyphosate	0 (Control)	Avena fatua (Wild Oat)	0.5	15	Poor wetting, beading of spray droplets.
Glyphosate	0.2	Avena fatua (Wild Oat)	1.2	45	Improved spreading, increased absorption.
Glyphosate	0.5	Avena fatua (Wild Oat)	1.8	65	Excellent coverage, rapid uptake.
2,4-D	0 (Control)	Chenopodiu m album (Lamb's Quarters)	0.8	20	Significant runoff from waxy leaves.
2,4-D	0.2	Chenopodiu m album (Lamb's Quarters)	1.5	55	Reduced runoff, enhanced leaf contact.
2,4-D	0.5	Chenopodiu m album (Lamb's Quarters)	2.5	75	Superior wetting and retention on the leaf surface.

Experimental Protocols

Protocol: Quantification of Herbicide Absorption Using **TEXAPON EVR** as a Surfactant



This protocol outlines a method to quantify the effect of **TEXAPON EVR** on the foliar absorption of a herbicide using radiolabeled compounds.

- 1. Materials
- Technical grade herbicide
- Radiolabeled herbicide (e.g., ¹⁴C-glyphosate)
- **TEXAPON EVR** (Sodium Lauryl Ether Sulfate)
- Test plant species (e.g., grown in a controlled environment)
- Micropipette
- Syringe with a flat-tipped needle
- · Deionized water
- Scintillation vials
- · Scintillation cocktail
- Liquid Scintillation Counter
- Leaf washing solution (e.g., 10% ethanol)
- Homogenizer
- Solvents for extraction (specific to the herbicide)
- 2. Experimental Procedure
- Plant Preparation: Grow the selected plant species under controlled greenhouse conditions to ensure uniformity. Select healthy, fully expanded leaves for the experiment.
- Preparation of Treatment Solutions:
 - Prepare a stock solution of the herbicide in deionized water.



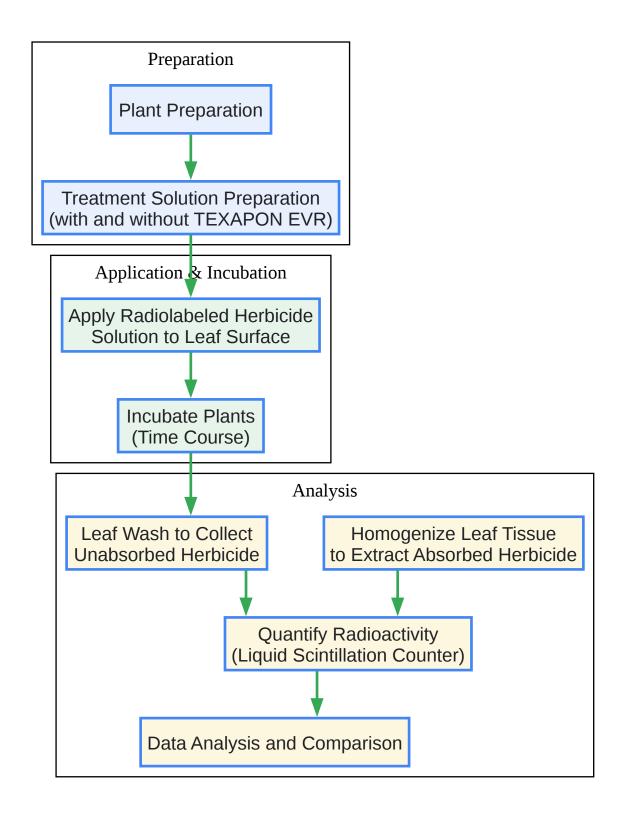
- Prepare a stock solution of TEXAPON EVR in deionized water.
- Prepare the final treatment solutions by mixing the herbicide stock, radiolabeled herbicide, and TEXAPON EVR stock to achieve the desired final concentrations (e.g., 0%, 0.2%, and 0.5% TEXAPON EVR). Ensure the specific activity of the radiolabeled herbicide is known.
- Application of Treatment Solutions:
 - Using a micropipette or syringe, apply a known volume (e.g., 10 μL) of the treatment solution as small droplets onto the adaxial (upper) surface of the selected leaves.
 - Mark the treated area carefully.
- Incubation: Place the treated plants back into the controlled environment for a specific time course (e.g., 1, 6, 24, 48 hours).
- · Sample Collection and Processing:
 - At each time point, excise the treated leaves.
 - Leaf Wash: To determine the amount of herbicide that was not absorbed, wash the surface
 of the treated leaf area with a known volume of the leaf washing solution. Collect the wash
 solution in a scintillation vial.
 - Homogenization: Homogenize the washed leaf tissue in an appropriate solvent to extract the absorbed herbicide.
 - Quantification:
 - Add scintillation cocktail to the leaf wash vial and the vial containing the homogenized leaf extract.
 - Measure the radioactivity in each sample using a Liquid Scintillation Counter.
- Data Analysis:
 - Calculate the amount of herbicide in the leaf wash (unabsorbed) and in the leaf tissue (absorbed).



- Express the absorbed herbicide as a percentage of the total applied radioactivity.
- Compare the absorption rates and total uptake between the control (no TEXAPON EVR)
 and the treatments with different concentrations of TEXAPON EVR.

Visualizations

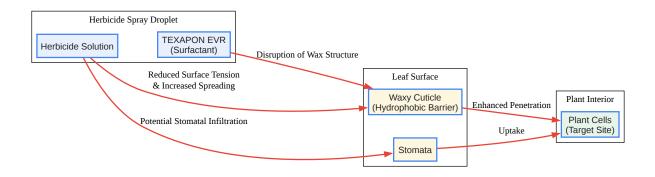




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Caption: Experimental workflow for quantifying herbicide absorption.





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Caption: Mechanism of **TEXAPON EVR** in enhancing herbicide uptake.

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